

# simultaneous pesticide analysis method for Thenylchlor GC-ECD/MS

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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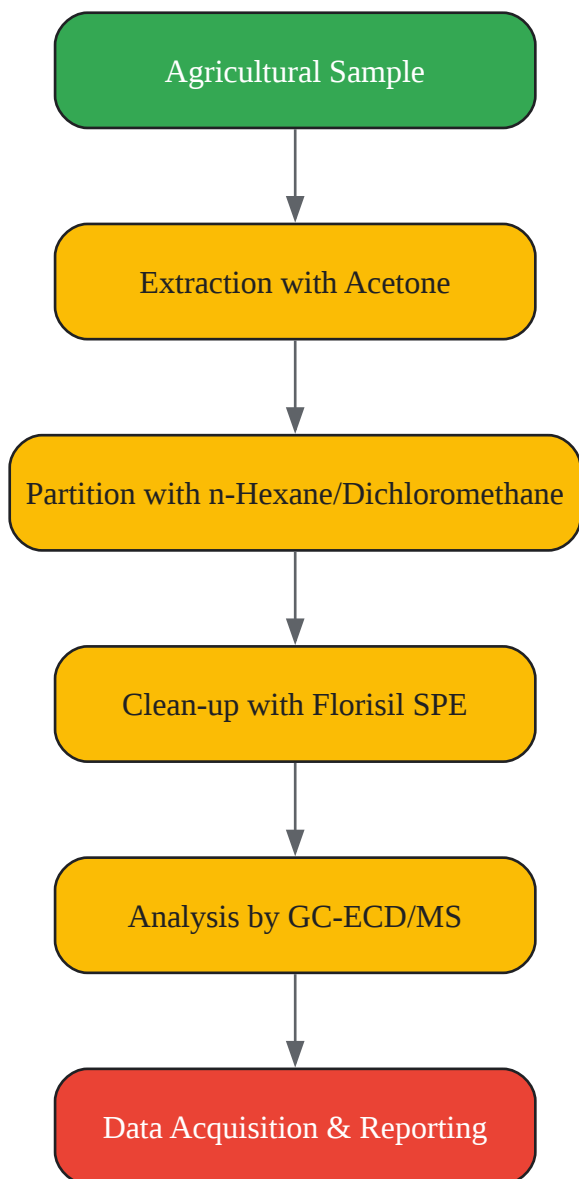
## Method Overview

The information below summarizes a method for the simultaneous analysis of seven herbicides, including **Thenylchlor**, in agricultural commodities using Gas Chromatography with Electron Capture Detection and Mass Spectrometry (GC-ECD/MS) [1].

Aspect	Description
Core Technique	GC-ECD and GC-MS (for confirmation) [1]
Target Matrices	Apple, green pepper, Kimchi cabbage, hulled rice, soybean [1]
Extraction Solvent	Acetone [1]
Partitioning Solvent	( n )-Hexane/Dichloromethane (80/20, v/v) [1]
Clean-up Sorbent	Florisil [1]
Reported LOQ for Thenylchlor	0.006 mg/kg [1]
Reported Recovery Range	75.7 - 114.8% (for all 7 pesticides) [1]

## Experimental Workflow

The following diagram outlines the sample preparation and analysis procedure based on the identified method:



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## Additional Technical Notes

- **Thenylchlor Properties:** **Thenylchlor** is a chloroacetamide herbicide used for pre-emergence control of annual grasses and broad-leaved weeds in rice and other crops [2]. Its IUPAC name is **2-chloro-N-(3-methoxy-2-thenyl)-2',6'-dimethylacetanilide** [3] [2].
- **Alternative Method:** A separate source describes a method for **Thenylchlor** in rice, soil, and water using GC with nitrogen-phosphorus detection (NPD), involving extraction with acetone or dichloromethane and a two-stage clean-up with C18, Florisil, or alumina cartridges [4].

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## References

1. Korean Journal of Environmental Agriculture [korseaj.org]
2. Thenylchlor (Ref: NSK 850) - AERU [sitem.herts.ac.uk]
3. thenylchlor data sheet [bcpcpesticidecompendium.org]
4. Thenylchlor: Materials To Be Analyzed Instrumentation | PDF [scribd.com]

To cite this document: Smolecule. [simultaneous pesticide analysis method for Thenylchlor GC-ECD/MS]. Smolecule, [2026]. [Online PDF]. Available at:  
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